

"Tert-butyl 4-amino-2-fluorobenzoate" molecular weight and formula

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Compound of Interest

Compound Name: **Tert-butyl 4-amino-2-fluorobenzoate**

Cat. No.: **B123334**

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Technical Guide: Tert-butyl 4-amino-2-fluorobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties of **tert-butyl 4-amino-2-fluorobenzoate**, a key intermediate in the pharmaceutical and agrochemical industries. This document outlines its molecular characteristics and presents a generalized protocol for its synthesis, catering to the needs of researchers and professionals in drug development and chemical synthesis.

Core Molecular Data

Tert-butyl 4-amino-2-fluorobenzoate, also known as 4-amino-2-fluorobenzoic acid tert-butyl ester, is a valued building block in organic synthesis.^[1] Its utility is derived from the presence of a reactive amine group and a fluorine atom on the aromatic ring, which can influence the molecule's electronic properties and biological activity.^{[1][2]} The tert-butyl ester group provides steric hindrance, which can be advantageous in controlling reaction selectivity, and also enhances the compound's solubility and stability.^[1]

The fundamental molecular properties of **tert-butyl 4-amino-2-fluorobenzoate** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₄ FNO ₂
Molecular Weight	211.24 g/mol
CAS Number	140373-77-9
Appearance	Off-white to yellow crystalline powder
Purity	≥ 98% (HPLC)

Synthetic Protocol: A Generalized Approach

While specific, detailed experimental protocols for the synthesis of **tert-butyl 4-amino-2-fluorobenzoate** are not readily available in the public domain, a generalized approach can be formulated based on established methods for the tert-butylation of carboxylic acids. The following protocol describes a potential pathway for the synthesis of **tert-butyl 4-amino-2-fluorobenzoate** from its corresponding carboxylic acid, 4-amino-2-fluorobenzoic acid.

Objective: To synthesize **tert-butyl 4-amino-2-fluorobenzoate** via the esterification of 4-amino-2-fluorobenzoic acid.

Materials:

- 4-amino-2-fluorobenzoic acid
- tert-Butanol
- Dicyclohexylcarbodiimide (DCC)
- 4-Dimethylaminopyridine (DMAP)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Brine

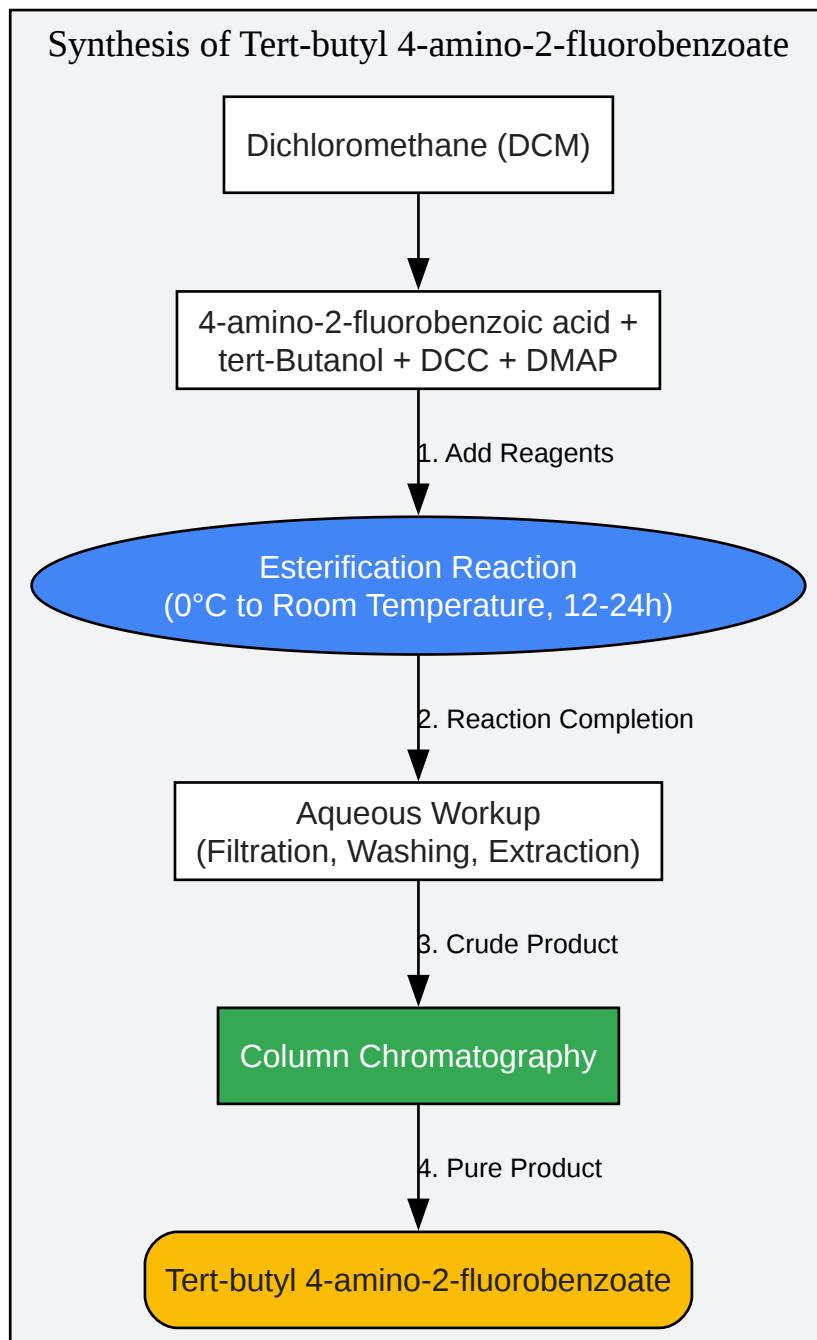
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexanes
- Ethyl acetate

Methodology:

- **Reaction Setup:** In a round-bottom flask, dissolve 4-amino-2-fluorobenzoic acid in anhydrous dichloromethane (DCM).
- **Addition of Reagents:** To the stirred solution, add tert-butanol and a catalytic amount of 4-dimethylaminopyridine (DMAP).
- **Initiation of Esterification:** Slowly add a solution of dicyclohexylcarbodiimide (DCC) in DCM to the reaction mixture at 0°C.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Workup:**
 - Filter the reaction mixture to remove the dicyclohexylurea byproduct.
 - Wash the filtrate sequentially with saturated aqueous sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel, using a mixture of hexanes and ethyl acetate as the eluent, to yield pure **tert-butyl 4-amino-2-fluorobenzoate**.

Generalized Synthesis Workflow

The following diagram illustrates the key steps in the generalized synthesis of **tert-butyl 4-amino-2-fluorobenzoate**.



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Caption: Generalized workflow for the synthesis of **tert-butyl 4-amino-2-fluorobenzoate**.

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